

Physico-chemical properties of light-cured calcium hydroxide liners

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Compound of Interest

Compound Name: *Prisma VLC Dycal*

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An In-depth Technical Guide on the Physico-chemical Properties of Light-Cured Calcium Hydroxide Liners

Introduction

Light-cured calcium hydroxide liners are composite materials widely used in dentistry for pulp capping and as a protective barrier under restorative materials. They are designed to combine the therapeutic benefits of calcium hydroxide, such as inducing the formation of reparative dentin and having an antimicrobial effect, with the advantages of light-curing technology, including command set and improved mechanical properties over traditional self-curing materials. This guide provides a detailed overview of the key physico-chemical properties of these materials, the experimental protocols for their evaluation, and the biological mechanisms they influence.

Physico-chemical Properties

The clinical success of light-cured calcium hydroxide liners is dependent on a balance of their physical, chemical, and mechanical properties. These properties determine the material's ability to withstand the stresses of mastication, protect the pulp from noxious stimuli, and create a favorable environment for healing.

Mechanical Properties

The mechanical properties of these liners are crucial for their ability to support a restoration and withstand the forces of condensation and mastication.

Table 1: Summary of Mechanical Properties of Light-Cured Calcium Hydroxide Liners

Property	Typical Value Range	Influencing Factors
Compressive Strength	80 - 150 MPa	Filler content, resin matrix composition, curing time
Flexural Strength	30 - 60 MPa	Resin matrix composition, filler-resin interface
Diametral Tensile Strength	20 - 40 MPa	Filler particle size and distribution

Chemical and Physical Properties

These properties relate to the material's stability in the oral environment and its ability to perform its therapeutic functions.

Table 2: Summary of Chemical and Physical Properties of Light-Cured Calcium Hydroxide Liners

Property	Typical Value Range	Influencing Factors
Solubility	0.5 - 2.0 % by weight	Resin matrix composition, filler type
Water Absorption	1.0 - 3.0 % by weight	Hydrophilicity of the resin matrix
pH	9 - 12	Calcium hydroxide content and its release kinetics
Calcium Ion Release	5 - 20 ppm	Material composition, solubility, and surface area
Radiopacity	> 1 mm Al equivalent	Presence of radiopacifying fillers (e.g., barium sulfate)
Depth of Cure	2 - 4 mm	Photoinitiator system, filler type, and shade of the material

Experimental Protocols

The characterization of light-cured calcium hydroxide liners involves a series of standardized tests to ensure their quality and performance.

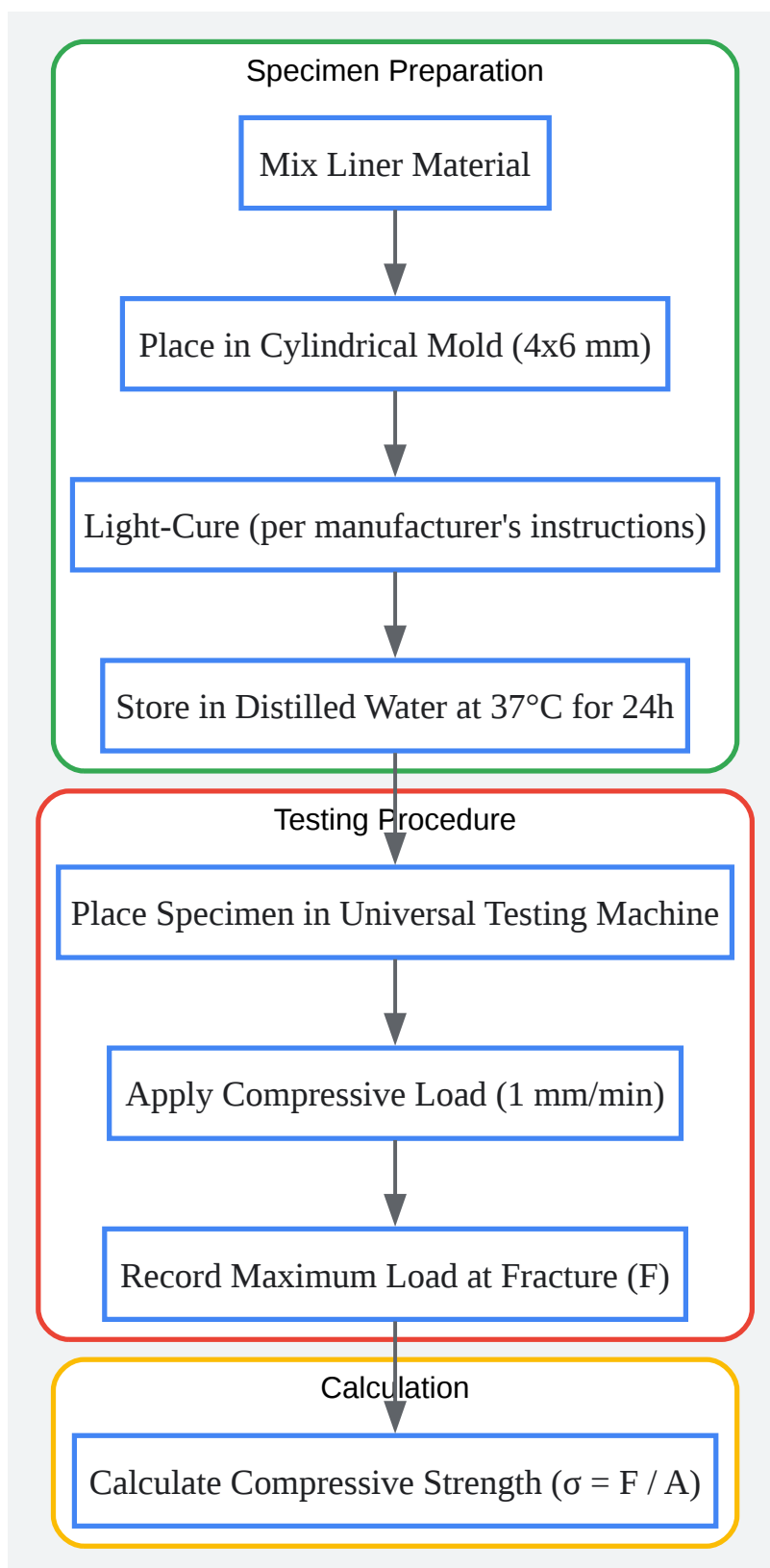
Compressive Strength Testing

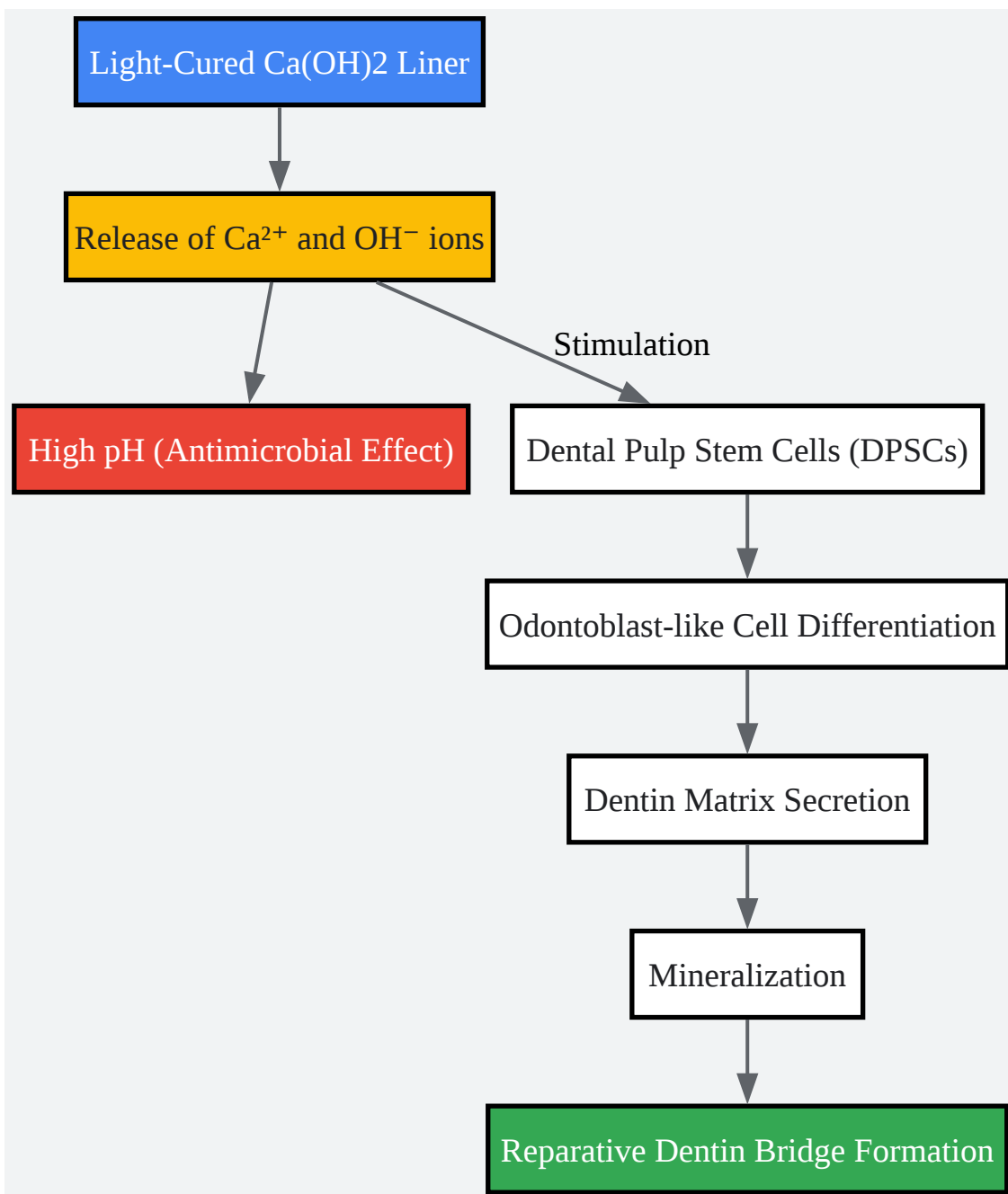
Objective: To determine the ability of the material to resist fracture under a compressive load.

Methodology:

- Cylindrical specimens of the material are prepared, typically with a diameter of 4 mm and a height of 6 mm, according to ISO 9917-1 standard for dental water-based cements.
- The material is placed in a mold and light-cured according to the manufacturer's instructions.
- The cured specimens are stored in distilled water at 37°C for 24 hours.
- The specimens are then placed in a universal testing machine and subjected to a compressive load at a crosshead speed of 1 mm/min until fracture.

- The compressive strength is calculated using the formula: $\sigma = F / (\pi * r^2)$, where F is the maximum load at fracture and r is the radius of the specimen.





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